

# Technical Support Center: 5-Cyanopyridine-2-carboxylic Acid

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## Compound of Interest

Compound Name: 5-Cyanopyridine-2-carboxylic acid

Cat. No.: B129678

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of **5-Cyanopyridine-2-carboxylic acid**.

## Frequently Asked Questions (FAQs)

Q1: What is **5-Cyanopyridine-2-carboxylic acid**?

A1: **5-Cyanopyridine-2-carboxylic acid** is a chemical compound with the formula  $C_7H_4N_2O_2$ . [1] It is a white to light yellow crystalline solid. [1] This compound is often used as a raw material or intermediate in organic synthesis, particularly for synthesizing drugs and pesticides containing a pyridine structure. [1]

Q2: What are the primary hazards associated with **5-Cyanopyridine-2-carboxylic acid**?

A2: **5-Cyanopyridine-2-carboxylic acid** is classified as acutely toxic if swallowed. It is designated with the GHS06 pictogram and the signal word "Danger". It is crucial to avoid direct contact with skin and eyes. [1]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling **5-Cyanopyridine-2-carboxylic acid**, it is essential to wear protective gloves, protective clothing, eye protection, and face protection. [2] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling dust or fumes. [2][3]

Q4: How should **5-Cyanopyridine-2-carboxylic acid** be stored?

A4: It should be stored in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.<sup>[3]</sup><sup>[4]</sup> The recommended storage temperature is between 2-8°C. Keep the container tightly closed to prevent moisture absorption and exposure to air.<sup>[4]</sup>

Q5: What should I do in case of accidental exposure?

A5: In case of skin contact, wash immediately with plenty of soap and water.<sup>[2]</sup> If inhaled, move to fresh air and keep at rest.<sup>[2]</sup> If swallowed, call a poison center or doctor immediately and rinse your mouth.<sup>[2]</sup> In case of eye contact, rinse immediately with plenty of water.<sup>[1]</sup> Always consult a physician and show them the Safety Data Sheet (SDS).<sup>[2]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Compound has discolored (turned brown)	- Exposure to light, air, or contaminants. - Improper storage conditions.	- Verify storage conditions (cool, dry, dark place). <sup>[4]</sup> - Ensure the container is tightly sealed. <sup>[4]</sup> - If discoloration is significant, consider using a fresh batch for sensitive experiments.
Poor solubility in a solvent	- The compound has limited solubility in some solvents. <sup>[1]</sup> - The solvent may be impure or at the wrong temperature.	- 5-Cyanopyridine-2-carboxylic acid is soluble in water and common organic solvents like ethanol and acetone. <sup>[1]</sup> - Try gentle heating or sonication to aid dissolution. - Ensure the solvent is of appropriate purity and grade for the experiment.
Inconsistent experimental results	- Degradation of the compound due to improper handling or storage. - Contamination of the material.	- Review handling and storage procedures to ensure they align with recommendations. - Use a fresh container of the compound to see if results improve. - Perform analytical testing (e.g., NMR, HPLC) to verify the purity of the compound.
Unexpected reaction byproducts	- The compound may be unstable under certain reaction conditions (e.g., presence of strong acids or bases). <sup>[4]</sup> - The purity of the starting material may be lower than required.	- Review the reaction conditions and check for incompatibilities. - The compound is stable under normal conditions but may react with strong oxidizing agents. <sup>[3]</sup> <sup>[4]</sup> - Purify the starting material if its purity is in doubt.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C7H4N2O2	[1]
Molecular Weight	148.12 g/mol	
Appearance	White to light yellow crystalline solid	[1]
Melting Point	210-215 °C	
Storage Temperature	2-8°C	
Solubility	Soluble in water, ethanol, and acetone	[1]
Hazard Class	Acute Toxicity 3 (Oral)	

## Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a standard stock solution of **5-Cyanopyridine-2-carboxylic acid** for use in chemical synthesis or biological assays.

Materials:

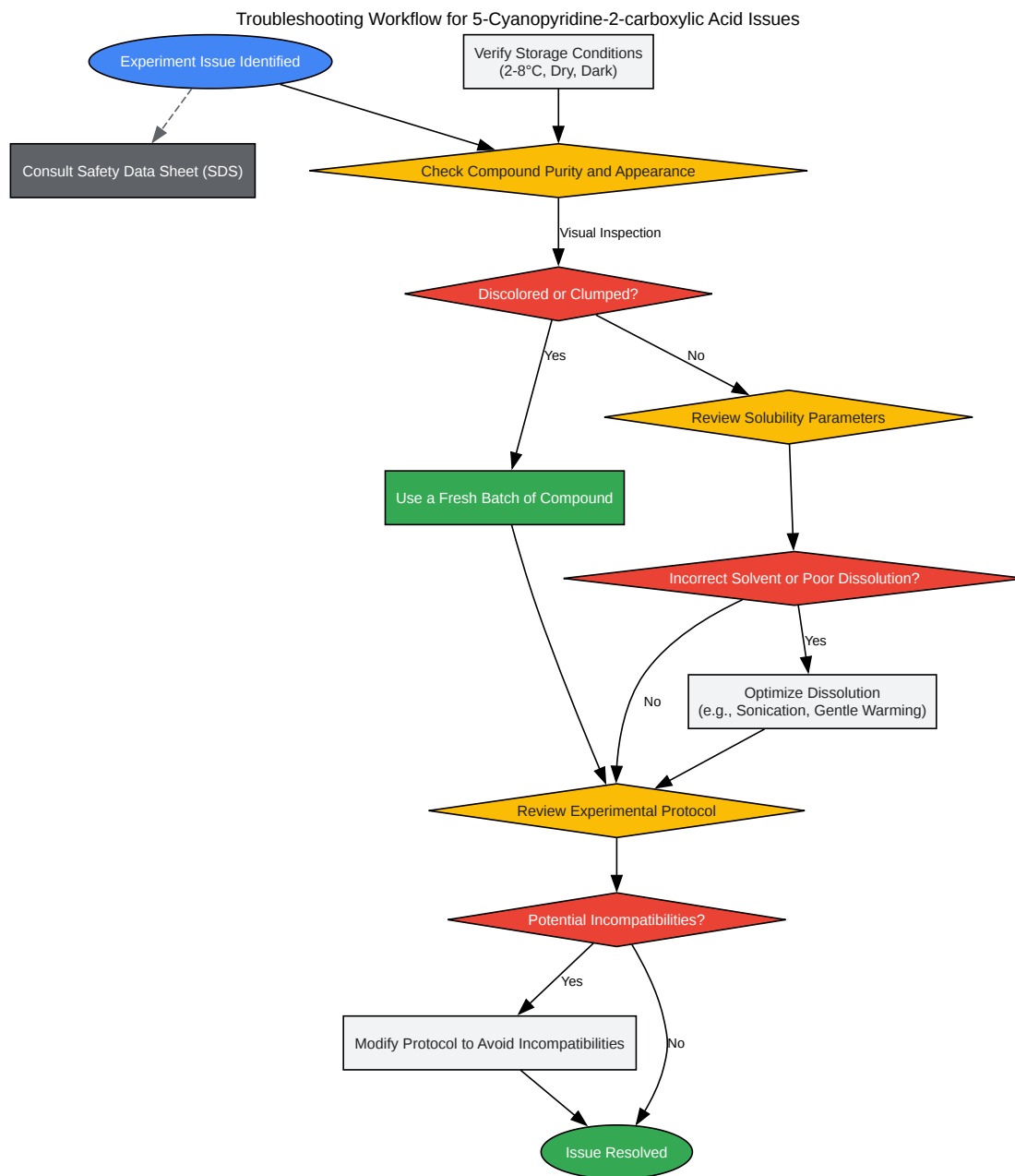
- **5-Cyanopyridine-2-carboxylic acid**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Volumetric flask
- Analytical balance
- Spatula
- Pipettes
- Vortex mixer or sonicator

- Appropriate Personal Protective Equipment (PPE)

#### Procedure:

- Preparation: Don all necessary PPE, including a lab coat, safety glasses, and chemical-resistant gloves. Perform all operations in a certified chemical fume hood.
- Weighing: Tare a clean, dry weighing paper or boat on an analytical balance. Carefully weigh the desired amount of **5-Cyanopyridine-2-carboxylic acid**.
- Dissolution: Transfer the weighed compound into a volumetric flask of the desired volume. Add a portion of the anhydrous DMSO (approximately half of the final volume).
- Mixing: Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer or a sonicator to ensure complete dissolution.
- Final Volume Adjustment: Once the solid is completely dissolved, add anhydrous DMSO to the flask until the meniscus reaches the calibration mark.
- Homogenization: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution into a clearly labeled, airtight container. Store the solution at the recommended temperature, typically 2-8°C, and protect it from light.

## Visualizations



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Caption: Troubleshooting workflow for handling experimental issues with **5-Cyanopyridine-2-carboxylic acid**.

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